

Application Notes and Protocols: Preparation of Calcium Dichromate Solution

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Compound of Interest

Compound Name: Calcium dichromate

CAS No.: 14307-49-4

Cat. No.: B076797

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This document provides a detailed guide for the preparation of a **calcium dichromate** (CaCr_2O_7) solution in a laboratory setting. The protocol is intended for use by trained professionals in a controlled research environment.

Introduction

Calcium dichromate is an orange-red crystalline solid that is highly soluble in water.^{[1][2]} It is a strong oxidizing agent due to the presence of chromium in the +6 oxidation state.^[1] This property makes it useful in various chemical syntheses and as a catalyst.^[2] This document outlines the synthesis of **calcium dichromate** via a salt metathesis reaction and the subsequent preparation of an aqueous solution.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **calcium dichromate**.

Property	Value/Description	Source
Molecular Formula	CaCr_2O_7	[1]
Molar Mass	Approximately 256.07 g/mol	[2][3]
Appearance	Bright orange-red crystalline solid	[1]
Solubility in Water	Highly soluble	[1][2]
Density	2.370 g/cm ³	[2]
Hazards	Highly toxic, carcinogen, mutagen	[4]

Experimental Protocol: Preparation of 0.1 M Calcium Dichromate Solution

This protocol details the preparation of 100 mL of a 0.1 M **calcium dichromate** solution via the reaction of calcium chloride and sodium dichromate.

3.1. Materials and Reagents

- Calcium chloride (CaCl_2), anhydrous (Molar Mass: 110.98 g/mol)
- Sodium dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7$), dihydrate (Molar Mass: 298.00 g/mol)
- Deionized water
- Beakers (250 mL)
- Graduated cylinders (100 mL)
- Volumetric flask (100 mL)
- Magnetic stirrer and stir bar
- Weighing balance

- Spatula
- Filter paper and funnel
- Personal Protective Equipment (PPE): Safety goggles, nitrile gloves, lab coat

3.2. Procedure

- Calculate Reagent Masses:
 - To prepare 100 mL (0.1 L) of a 0.1 M CaCr_2O_7 solution, 0.01 moles of CaCr_2O_7 are needed.
 - Based on the 1:1 stoichiometry of the reaction $\text{CaCl}_2 + \text{Na}_2\text{Cr}_2\text{O}_7 \rightarrow \text{CaCr}_2\text{O}_7 + 2\text{NaCl}$, 0.01 moles of each reactant are required.
 - Mass of $\text{CaCl}_2 = 0.01 \text{ mol} \times 110.98 \text{ g/mol} = 1.11 \text{ g}$
 - Mass of $\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O} = 0.01 \text{ mol} \times 298.00 \text{ g/mol} = 2.98 \text{ g}$
- Prepare Reactant Solutions:
 - In a 250 mL beaker, dissolve 1.11 g of anhydrous calcium chloride in 50 mL of deionized water. Stir using a magnetic stirrer until fully dissolved.
 - In a separate 250 mL beaker, dissolve 2.98 g of sodium dichromate dihydrate in 50 mL of deionized water. Stir until fully dissolved. The solution will be a bright orange color.
- Synthesize **Calcium Dichromate**:
 - Slowly add the calcium chloride solution to the sodium dichromate solution while continuously stirring.
 - A double displacement reaction will occur, forming **calcium dichromate** and sodium chloride in the solution.^[1]
- Prepare the Final Solution:

- Transfer the resulting solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the product is transferred.
- Carefully add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

3.3. Purification (Optional)

For applications requiring a higher purity solution with reduced sodium chloride, the **calcium dichromate** can be precipitated if the solution is sufficiently concentrated.^[1] However, for many applications, the presence of sodium chloride as a byproduct is acceptable.

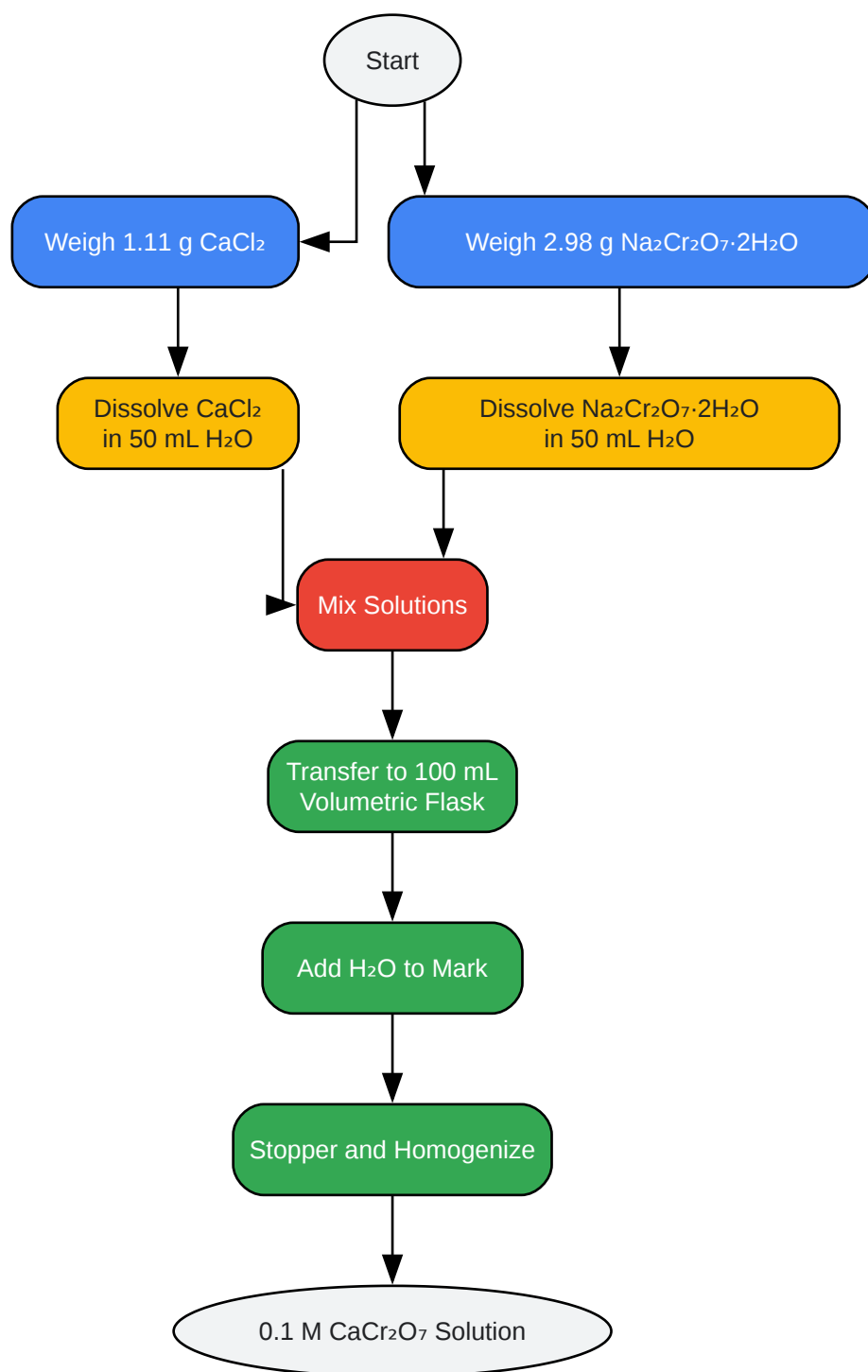
Safety Precautions

DANGER: Hexavalent chromium compounds are highly toxic, carcinogenic, and mutagenic.^[4] They are also irritants to the skin, eyes, and respiratory tract.^[3]

- Engineering Controls: All work should be performed in a well-ventilated fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are mandatory.
 - Skin Protection: Wear a lab coat and nitrile gloves at all times. Change gloves immediately if contaminated.
 - Respiratory Protection: In case of inadequate ventilation or potential for aerosol generation, wear appropriate respiratory protection.^[5]
- Handling:
 - Avoid all personal contact, including inhalation of dust or mists.^[5]
 - Do not eat, drink, or smoke when handling this substance.^[6]

- Wash hands thoroughly after handling.^[6]
- Spills:
 - In case of a spill, contain the spill with an inert absorbent material (e.g., sand, vermiculite).^{[5][7]}
 - Clean the area thoroughly and place the waste in a labeled, sealed container for hazardous waste disposal.
- Waste Disposal: All solutions and materials contaminated with **calcium dichromate** must be disposed of as hazardous waste according to local, state, and federal regulations. Do not discharge into drains or the environment.

Experimental Workflow Diagram



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Caption: Workflow for preparing 0.1 M **calcium dichromate** solution.

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